

C3a (70-77) vs. Full C3a Protein: A Comparative Guide to Activity

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Compound of Interest

Compound Name: C3a (70-77)

Cat. No.: B550063

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the biological activity of the C-terminal octapeptide of C3a, **C3a (70-77)**, with the full-length C3a anaphylatoxin. The information presented is collated from various experimental studies to offer an objective overview for research and drug development applications.

Executive Summary

The **C3a (70-77)** peptide, representing the C-terminus of the full C3a protein, is a critical determinant of its biological function. While it exhibits the same qualitative activities as the parent molecule, including smooth muscle contraction, histamine release, and chemotaxis, its potency is significantly lower. Generally, **C3a (70-77)** is considered to possess approximately 1-4% of the activity of the full C3a protein, depending on the specific assay. The full-length C3a protein's tertiary structure is believed to contribute to its higher affinity for the C3a receptor (C3aR) and, consequently, its greater potency.

Data Presentation: Quantitative Comparison of Biological Activity

The following tables summarize the available quantitative data comparing the activity of full-length C3a and the **C3a (70-77)** peptide in various functional assays.

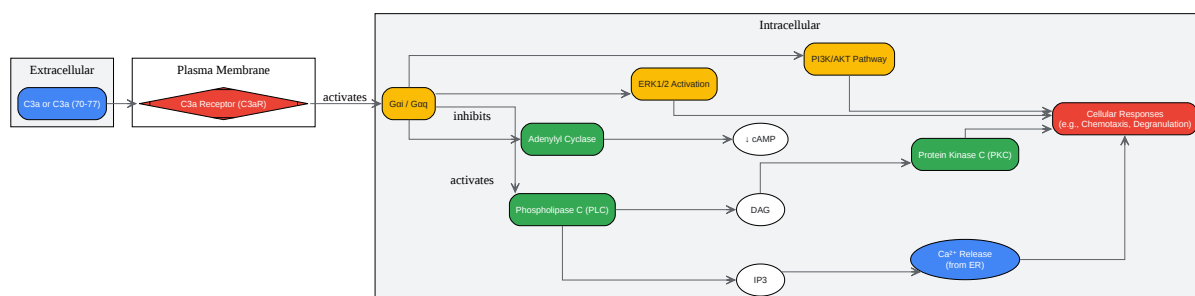
Assay Type	Ligand	Cell Type/Tissue	Potency (EC50/IC50)	Relative Activity to C3a	Reference
Chemotaxis	Full C3a	Murine Macrophage (J774A.1)	~1.2 nM	100%	[1]
C3a (70-77)	Human T Lymphocytes	~10 ⁻⁸ M (for LIF inhibition)	Not directly comparable	[2]	
Calcium Mobilization	Full C3a	CHO cells expressing human C3aR	~3 nM	100%	[3]
C3a (70-77)	RAW264.7 cells	-	Induces Ca ²⁺ flux at 1 μM	[4][5]	
Smooth Muscle Contraction	Full C3a	Guinea Pig Lung	-	100%	
C3a (70-77)	Guinea Pig Lung	-	3.8%		
C3a (57-77)	Guinea Pig Lung	-	Equivalent to C3a		
Histamine Release	Full C3a	Human Skin Mast Cells	-	100%	
C3a (70-77)	Rat Mast Cells	-	~1-2% of C3a		

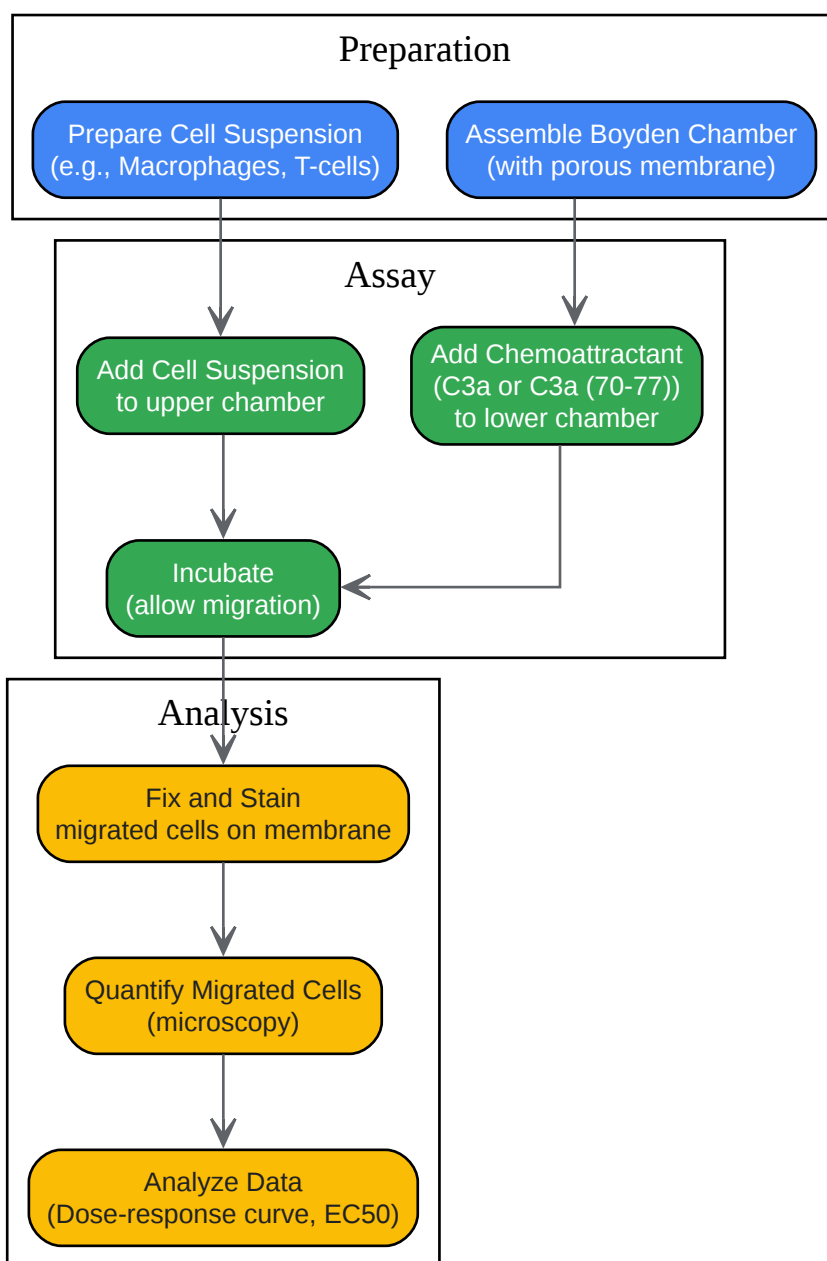
Note: Direct comparative EC50/IC50 values for C3a and **C3a (70-77)** in the same assay are limited in the reviewed literature. The relative activities are often reported as percentages.

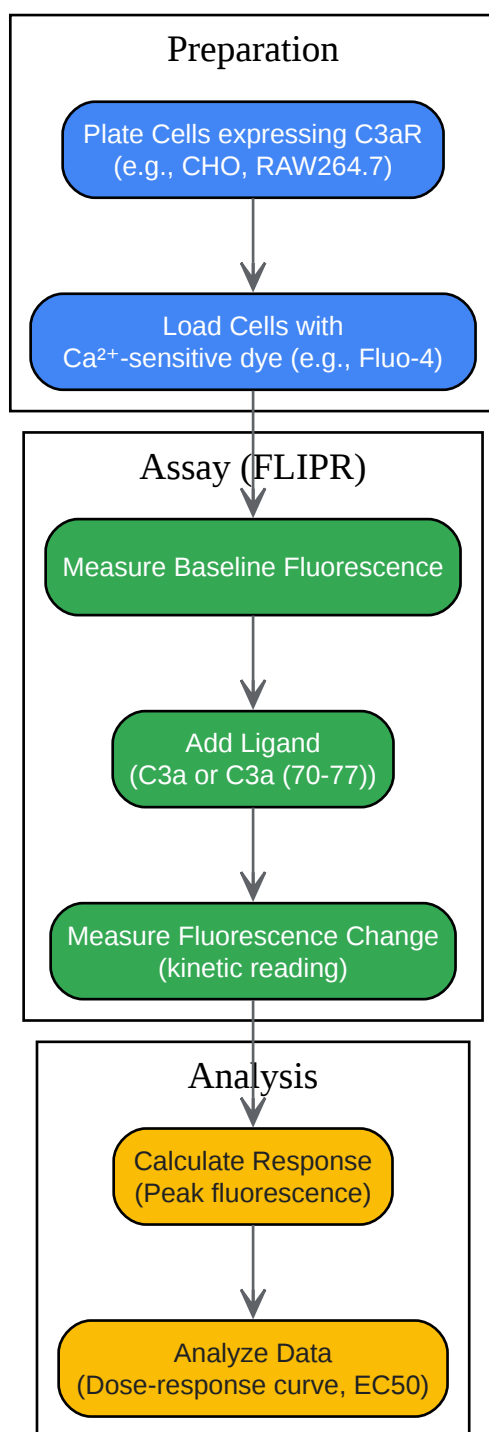
Signaling Pathways

Both full-length C3a and the **C3a (70-77)** fragment exert their effects through the C3a receptor (C3aR), a G protein-coupled receptor (GPCR). Activation of C3aR triggers downstream

signaling cascades that mediate the various cellular responses.







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